Elemental analysis benchmarks for 2-Chloro-3-fluoro-4-iodoaniline

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Compound of Interest	
Compound Name:	*2-Chloro-3-fluoro-4-iodoaniline*
CAS No.:	*880652-49-3*
Cat. No.:	*B1427142*

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The Critical Role of Elemental Analysis for Halogenated Anilines

2-Chloro-3-fluoro-4-iodoaniline is a highly substituted aromatic amine, a structural motif of significant interest in pharmaceutical and materials science. As an active pharmaceutical ingredient (API) intermediate or a complex building block, its exact elemental composition is a critical quality attribute (CQA). Accurate and precise quantification of carbon, hydrogen, nitrogen, and particularly the halogens (Chlorine, Fluorine, Iodine) is imperative for:

- Stoichiometric Verification: Confirming the identity and purity of synthesized batches.
- Regulatory Compliance: Meeting stringent requirements set by bodies like the FDA and EMA, which mandate validated analytical methods for product quality.[1][2]
- Impurity Profiling: Detecting and quantifying elemental impurities that may affect the safety, efficacy, and stability of the final product.[3][4]

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This guide benchmarks three prevalent analytical techniques: Combustion Ion Chromatography (CIC), Inductively Coupled Plasma-Mass Spectrometry (ICP-MS), and X-Ray Fluorescence (XRF), providing a comparative framework for their application.

Theoretical Composition: The Definitive Benchmark

The foundational step in any elemental analysis is to establish the theoretical composition based on the compound's molecular formula, C_6H_4ClFIN. This value represents the absolute truth against which all experimental results are measured.

Molecular Formula: C_6H_4ClFIN Molecular Weight: 271.46 g/mol [5]

Element	Symbol	Atomic Weight (g/mol)	Atoms in Molecule	Total Mass (g/mol)	Weight Percentage (%)
Carbon	C	12.011	6	72.066	26.55%
Hydrogen	H	1.008	4	4.032	1.49%
Chlorine	Cl	35.453	1	35.453	13.06%
Fluorine	F	18.998	1	18.998	7.00%
Iodine	I	126.90	1	126.90	46.75%
Nitrogen	N	14.007	1	14.007	5.16%
Total	271.456	100.00%			

Table 1: Theoretical elemental composition of 2-Chloro-3-fluoro-4-iodoaniline.

Comparative Analysis of Key Techniques

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Combustion Ion Chromatography (CIC)

Combustion Ion Chromatography is a powerful, fully automated technique for the simultaneous determination of halogens and sulfur in a wide range of organic matrices.[6][7] It is often considered a gold-standard method for its accuracy and robustness.

Principle of Operation: The methodology involves a two-step process. First, the sample undergoes high-temperature oxidative pyrolysis (combustion) in an oxygen-rich atmosphere, which quantitatively converts the organically bound halogens into hydrogen halides (HF, HCl, HI) and sulfur into sulfur oxides (SO_2/SO_3).[7] These gaseous byproducts are then transferred to an aqueous absorption solution. In the second step, this solution is injected into an Ion Chromatography (IC) system for the separation and quantification of the resulting halide and sulfate ions.[6]

- Sample Preparation: Accurately weigh 1-5 mg of **2-Chloro-3-fluoro-4-iodoaniline** into a sample boat (ceramic or quartz). For liquid samples, direct injection can be used.
- Combustion: Place the sample boat into the automated furnace autosampler. The furnace is programmed for a temperature ramp up to >900°C in an Oxygen/Argon atmosphere.[8]
- Gas Absorption: The combustion gases are passed through an absorption tube containing an aqueous solution (often deionized water or a dilute hydrogen peroxide solution) to trap the analytes as F^-, Cl^-, and I^- ions.[6]
- IC Analysis: An aliquot of the absorption solution is automatically injected into the IC system.
  - Separation: An anion-exchange column (e.g., Thermo Scientific™ Dionex™ IonPac™ AS17-C) is used to separate the halide ions.[6]
  - Detection: A suppressed conductivity detector measures the concentration of each ion.
- Data Analysis: The concentration of each halogen is calculated by comparing the peak areas from the sample to those of a multi-point calibration curve prepared from certified standards.

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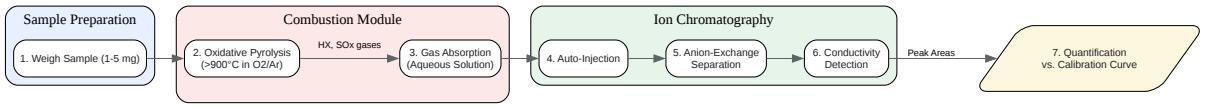

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A typical workflow for halogen determination by Combustion Ion Chromatography (CIC).

Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)

ICP-MS is renowned for its exceptional sensitivity, making it ideal for trace and ultra-trace elemental analysis. While traditionally used for metals, advancements, particularly with triple quadrupole (TQ) technology, have enabled robust analysis of challenging elements like halogens.[9][10]

Principle of Operation: A liquid sample is nebulized into a fine aerosol and introduced into a high-temperature argon plasma (~6,000–10,000 K). The intense heat desolvates, atomizes, and ionizes the atoms. These ions are then extracted into a mass spectrometer, which separates them based on their mass-to-charge ratio (m/z) for highly sensitive detection. For halogens, which have high ionization potentials, modern ICP-MS instruments use a collision/reaction cell (CRC) to remove polyatomic interferences, significantly improving detection limits and accuracy.[9][11]

- Sample Preparation (Digestion): Due to the organic matrix, a digestion step is required.
  - Accurately weigh ~10-50 mg of the sample into a microwave digestion vessel.
  - Add a mixture of concentrated nitric acid and hydrogen peroxide.
  - Perform microwave-assisted acid digestion using a programmed temperature ramp to completely break down the organic matrix.

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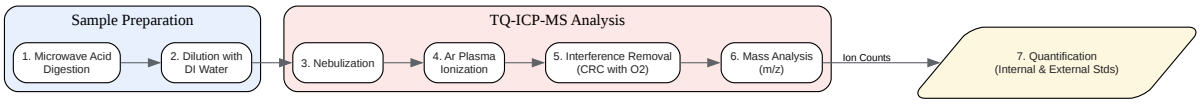
- Dilute the resulting clear solution to a final volume with 18.2 MΩ·cm deionized water.

- Instrumentation: Use a triple quadrupole ICP-MS (e.g., Thermo Scientific™ iCAP™ TQ ICP-MS) for optimal performance.[9]

- Analysis:
  - Introduce the diluted sample digest into the ICP-MS via a peristaltic pump.
  - Chlorine & Iodine: Analyze directly. Use oxygen as a reaction gas in the CRC to remove common interferences (e.g., $^{35}Cl^+$ from $^{34}S^1H^+$).[9] Iodine (^{127}I) is less prone to interference but benefits from CRC for enhanced sensitivity.[10]
  - Fluorine: Direct analysis is challenging due to its high ionization potential and spectral interferences.[9] An indirect method, such as monitoring the BaF^+ molecular ion after adding a barium reagent, can be employed for precise quantification.[10]

- Data Analysis: Quantify element concentrations against a matrix-matched, multi-element calibration curve. An internal standard (e.g., Rhodium) is used to correct for instrument drift and matrix effects.



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Workflow for halogen analysis using Triple Quadrupole ICP-MS.

X-Ray Fluorescence (XRF)

X-Ray Fluorescence is a non-destructive analytical technique used to determine the elemental composition of materials without altering the sample.[12][13] It is exceptionally fast and requires minimal sample preparation, making it an excellent choice for rapid screening and quality control.

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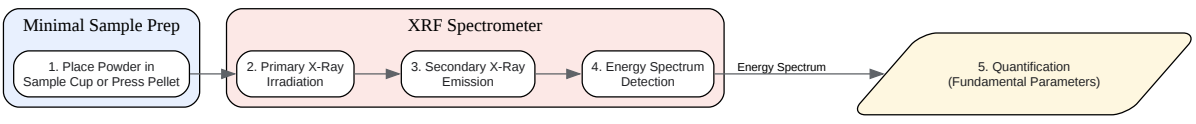
Principle of Operation: The sample is irradiated with a primary X-ray beam. This causes the ejection of inner-shell electrons from atoms in the sample. To regain stability, outer-shell electrons fill the vacancies, releasing a secondary (fluorescent) X-ray in the process. The energy of this fluorescent X-ray is characteristic of the element from which it was emitted, creating a unique "fingerprint." The intensity of the signal is proportional to the element's concentration.[13][14]

- Sample Preparation:
  - Directly place the solid powder of **2-Chloro-3-fluoro-4-iodoaniline** into a sample cup sealed with a thin, X-ray transparent film (e.g., Mylar®).
  - Alternatively, press the powder into a pellet to ensure a flat, homogeneous surface for analysis. No solvents or digestion are required.
- Instrumentation: Place the sample cup into an Energy Dispersive XRF (EDXRF) or Wavelength Dispersive XRF (WDXRF) spectrometer.
- Analysis:
  - Irradiate the sample with the primary X-ray source.
  - The detector collects the emitted fluorescent X-rays.
  - The software processes the spectrum, identifying elements based on peak energy and quantifying them based on peak intensity.
- Data Analysis: Quantification is typically performed using a Fundamental Parameters (FP) model, which uses theoretical physics to calculate composition without the need for standards. For higher accuracy, calibration with matrix-matched standards can be employed.



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A streamlined, non-destructive workflow for elemental analysis by XRF.

Performance Benchmark Comparison

The selection of an analytical technique is a trade-off between various performance characteristics. The following table summarizes the benchmarks for the discussed methods in the context of analyzing **2-Chloro-3-fluoro-4-iodoaniline**.

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Parameter	Combustion Ion Chromatography (CIC)	Inductively Coupled Plasma-MS (ICP-MS)	X-Ray Fluorescence (XRF)
Primary Application	Accurate bulk composition (Halogens, S)	Trace & ultra-trace elemental analysis	Rapid screening, bulk composition
Elements Detected	F, Cl, Br, I, S (simultaneously)	Most of the periodic table, including all halogens	B through U
Sample Prep	Minimal (weighing)	Extensive (Microwave Digestion)	Very Minimal (pelletizing/cup)
Destructive?	Yes	Yes	No
Typical Accuracy	Excellent (95-105% recovery)[7]	Excellent (with internal standards)	Good to Very Good (5-10% relative accuracy without standards, improves with standards)[12]
Precision (%RSD)	Excellent (< 5%)	Excellent (< 3%)	Very Good (< 10%)
Detection Limits	Sub-ppm to % levels[7]	ppb to sub-ppt levels[9]	ppm to % levels[15]
Analysis Time/Sample	~12-15 minutes[16]	~3-5 minutes (post-digestion)	~1-5 minutes
Key Advantage	Robust, fully automated, direct halogen speciation	Unmatched sensitivity for trace analysis	Non-destructive, extremely fast, minimal prep
Key Limitation	Destructive, not ideal for trace metals	Complex sample prep, potential interferences	Lower sensitivity for light elements (F), matrix effects can be challenging

Table 2: Comparative performance benchmarks of leading elemental analysis techniques.

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Expert Insights & Method Selection

As a Senior Application Scientist, my recommendation is guided by the analytical objective:

- For Routine Quality Control and Batch Release: Where the primary goal is to confirm the stoichiometric identity and purity of **2-Chloro-3-fluoro-4-iodoaniline**, Combustion Ion Chromatography (CIC) is the superior choice. Its accuracy, automation, and direct quantification of all relevant halogens in a single run provide highly reliable and defensible data required for regulatory submission.[6]

- For Impurity Profiling and Contaminant Investigation: When the objective is to detect and quantify trace or ultra-trace elemental impurities (e.g., residual catalysts, environmental contaminants), ICP-MS is the only viable option. Its parts-per-billion (ppb) to parts-per-trillion (ppt) sensitivity is unmatched.[9][10]

- For Rapid Screening and Material Identification: In scenarios requiring high-throughput screening of raw materials or quick verification of product identity where absolute accuracy is secondary, XRF excels. Its non-destructive nature and speed are significant advantages in a process control environment.[12][14]

The Imperative of Method Validation

Regardless of the chosen technique, the analytical method must be validated for its intended purpose to ensure data integrity.[17] Validation, performed in accordance with International Council for Harmonisation (ICH) guidelines, provides documented evidence of a method's reliability. Key parameters to evaluate include:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components.

- Linearity: The ability to elicit test results that are directly proportional to the analyte concentration.

- Accuracy: The closeness of the test results to the true value.

- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly.

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- Limit of Detection (LOD) & Limit of Quantification (LOQ): The lowest concentrations at which the analyte can be reliably detected and quantified.[3]

Conclusion

The elemental analysis of **2-Chloro-3-fluoro-4-iodoaniline** requires a nuanced approach where the choice of technique is dictated by the specific analytical question. For definitive stoichiometric verification, Combustion Ion Chromatography offers a robust and accurate solution. For investigating trace impurities, the unparalleled sensitivity of ICP-MS is required. For rapid, non-destructive screening, XRF provides an efficient alternative. By understanding the principles, workflows, and performance benchmarks of each method, researchers and drug development professionals can confidently select the optimal tool to ensure product quality, safety, and regulatory compliance.

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